

# N-Isopropylhydroxylamine hydrochloride safety, handling, and storage guidelines

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## Compound of Interest

Compound Name: *N-Isopropylhydroxylamine hydrochloride*

Cat. No.: *B1295778*

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An In-depth Technical Guide to the Safety, Handling, and Storage of **N-Isopropylhydroxylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **N-Isopropylhydroxylamine hydrochloride**, a crucial reagent in various research and development applications. Adherence to these guidelines is essential to ensure a safe laboratory environment and maintain the integrity of the compound.

## Chemical and Physical Properties

**N-Isopropylhydroxylamine hydrochloride** is a solid compound with the following properties:

Property	Value	Reference
CAS Number	50632-53-6	[1]
Molecular Formula	C3H10ClNO	[2][1][3]
Molecular Weight	111.57 g/mol	[2][1]
Physical State	Solid, White to Almost white powder/crystal	[4]
Melting Point	68.0 to 72.0 °C	

## Hazard Identification and Classification

**N-Isopropylhydroxylamine hydrochloride** is classified as a hazardous substance. It is crucial to be aware of its potential health effects.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[2][1][3]
- H317: May cause an allergic skin reaction.[2]
- H319: Causes serious eye irritation.[2][1][3]
- H335: May cause respiratory irritation.[1]

Hazard and Precautionary Codes:

Code	Description	Reference
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[3]
P264	Wash skin thoroughly after handling.	[3]
P270	Do not eat, drink or smoke when using this product.	[3][5]
P271	Use only outdoors or in a well-ventilated area.	[3][5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2][3]
P301+P317	IF SWALLOWED: Get medical help.	[3]
P302+P352	IF ON SKIN: Wash with plenty of water.	[3]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][3]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[3]
P405	Store locked up.	[3]
P501	Dispose of contents/container to an approved waste disposal	[3][6]

plant.

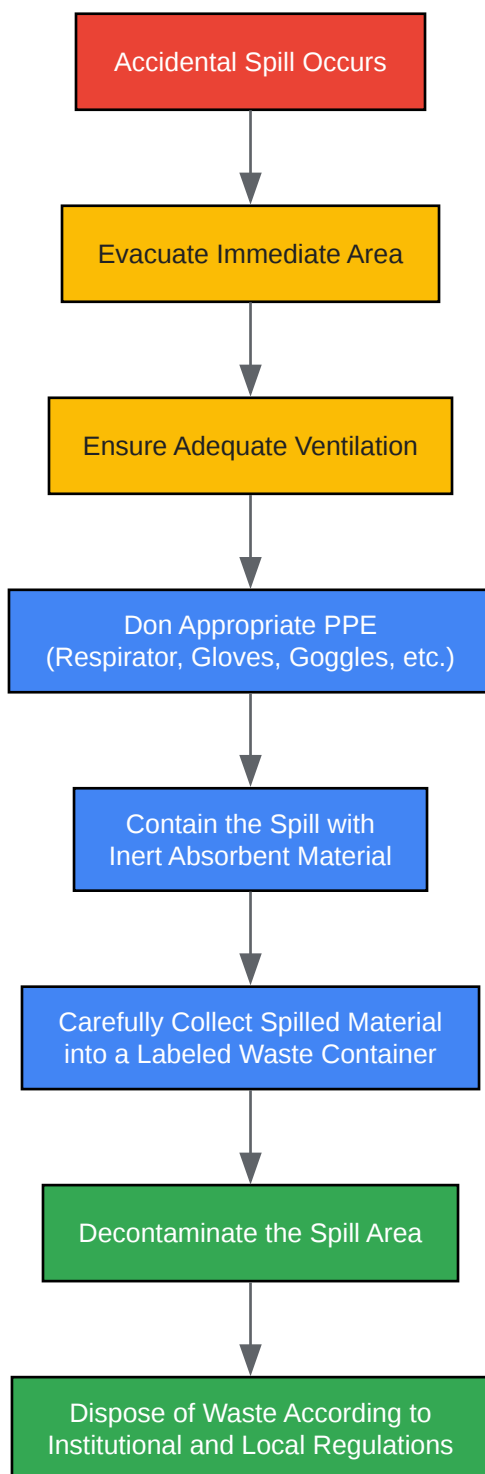
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## Experimental Protocols

Detailed experimental protocols for the toxicological and safety assessments of **N-Isopropylhydroxylamine hydrochloride** are not publicly available in the referenced safety data sheets. These studies are typically conducted by manufacturers and regulatory agencies and are often proprietary. For specific experimental details, it is recommended to contact the supplier directly.

## Safe Handling Workflow

Proper handling of **N-Isopropylhydroxylamine hydrochloride** is paramount to minimize exposure and prevent accidents. The following workflow outlines the key steps for safe handling from receipt to disposal.



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## References

- 1. N-Isopropylhydroxylamine Hydrochloride | C<sub>3</sub>H<sub>10</sub>ClNO | CID 170873 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. hpc-standards.com [hpc-standards.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. riccachemical.com [riccachemical.com]
- 6. chemicalbook.com [chemicalbook.com]
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